In-Depth Technical Guide: 5(6)-Carboxytetramethylrhodamine (TAMRA) Inner Salt

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Compound of Interest

Compound Name:	*5(6)-Carboxytetramethylrhodamine inner salt*
Cat. No.:	*B8206004*

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Executive Summary

5(6)-Carboxytetramethylrhodamine (5(6)-TAMRA) is a ubiquitous fluorophore in the rhodamine family, distinguished by its bright orange-red fluorescence, photostability, and pH insensitivity relative to fluorescein analogs.[1][2] It exists as a mixture of two structural isomers (5-carboxytetramethylrhodamine and 6-carboxytetramethylrhodamine).[1][2][3][4][5][6][7]

The designation "Inner Salt" refers to its zwitterionic state. Unlike simple cationic salts (e.g., chlorides), the inner salt possesses a deprotonated carboxylate anion (

) and a delocalized cationic xanthene system, resulting in a net neutral charge. This unique electronic structure dictates its solubility profile and spectral behavior, making it a critical standard for calibration and a precursor for in situ activation (e.g., via EDC/NHS chemistry) in drug development workflows.

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Molecular Architecture & Physicochemical Properties[6]

Structural Isomerism

5(6)-TAMRA is supplied as a regioisomeric mixture. The carboxyl group is located at the 5- or 6-position of the pendant phenyl ring.

- 5-Isomer: Carboxyl at the para position relative to the xanthene linkage.
- 6-Isomer: Carboxyl at the meta position relative to the xanthene linkage.

While pure isomers exist, the mixed isomer preparation is the industry standard for cost-effective labeling where precise steric orientation is not the limiting factor.

The "Inner Salt" Zwitterion

The inner salt form is critical for understanding solubility.

- Net Charge: 0 (Neutral).
- Polarity: High (due to charge separation).
- Solubility Implications: Insoluble in non-polar organic solvents (e.g., chloroform) and sparingly soluble in neutral water. It requires polar aprotic solvents (DMSO, DMF) or basic aqueous buffers (pH > 6.5) to maintain the ionized carboxylate state necessary for solvation.

Table 1: Physicochemical Core Data

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Property	Value / Description
Molecular Formula	
Molecular Weight	~430.45 g/mol
Appearance	Dark red/purple crystalline solid
Solubility	DMSO, DMF, Methanol; Aqueous buffer (pH > 6. [5]5)
Reactive Moiety	Carboxylic acid (requires activation for conjugation)

Spectral Atlas: Excitation & Emission

The spectral signature of 5(6)-TAMRA is robust. Unlike Fluorescein (FAM), whose fluorescence collapses below pH 7, TAMRA remains fluorescent over a broader pH range (pH 4–9), making it ideal for intracellular studies in acidic compartments (lysosomes/endosomes).

Quantitative Spectral Data

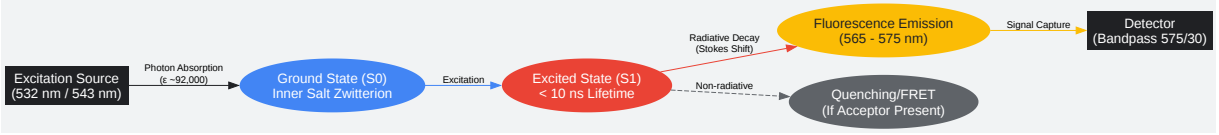
Table 2: Spectral Constants

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Parameter	Value	Notes
Excitation Max ( )	540 – 546 nm	Solvent dependent (MeOH vs. Aqueous)
Emission Max ( )	565 – 575 nm	Stokes Shift 25–30 nm
Extinction Coefficient ( )	90,000 – 95,000	High absorptivity
Quantum Yield ( )	~0.10 – 0.30	Lower than FAM, but highly photostable
Laser Line Match	532 nm (Nd:YAG) or 543 nm (HeNe)	Excellent excitation efficiency

Spectral Workflow Diagram

The following diagram illustrates the energy transition and detection logic for 5(6)-TAMRA.



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Figure 1: Energy flow from excitation to detection. Note the potential for non-radiative decay (quenching) if dye aggregation occurs.

Experimental Protocols

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Stock Solution Preparation (Self-Validating System)

Objective: Create a stable, precipitate-free 10 mM stock solution. Critical Constraint: Avoid moisture.[1][5][7] The inner salt is stable, but if you are using an activated ester (SE) derivative later, moisture is fatal. For the inner salt, moisture affects concentration accuracy.

Protocol:

- Solvent Choice: Use anhydrous DMSO (Dimethyl sulfoxide) or DMF (Dimethylformamide).[1][7] Do not use water for the initial stock.[1]
- Calculation:

  [8]
- Dissolution: Vortex vigorously. The solution should be a deep, clear red/magenta.
- Validation: Dilute 1

  L of stock into 1 mL of Methanol. Measure Absorbance at 540 nm.[4][7]
  - Target:

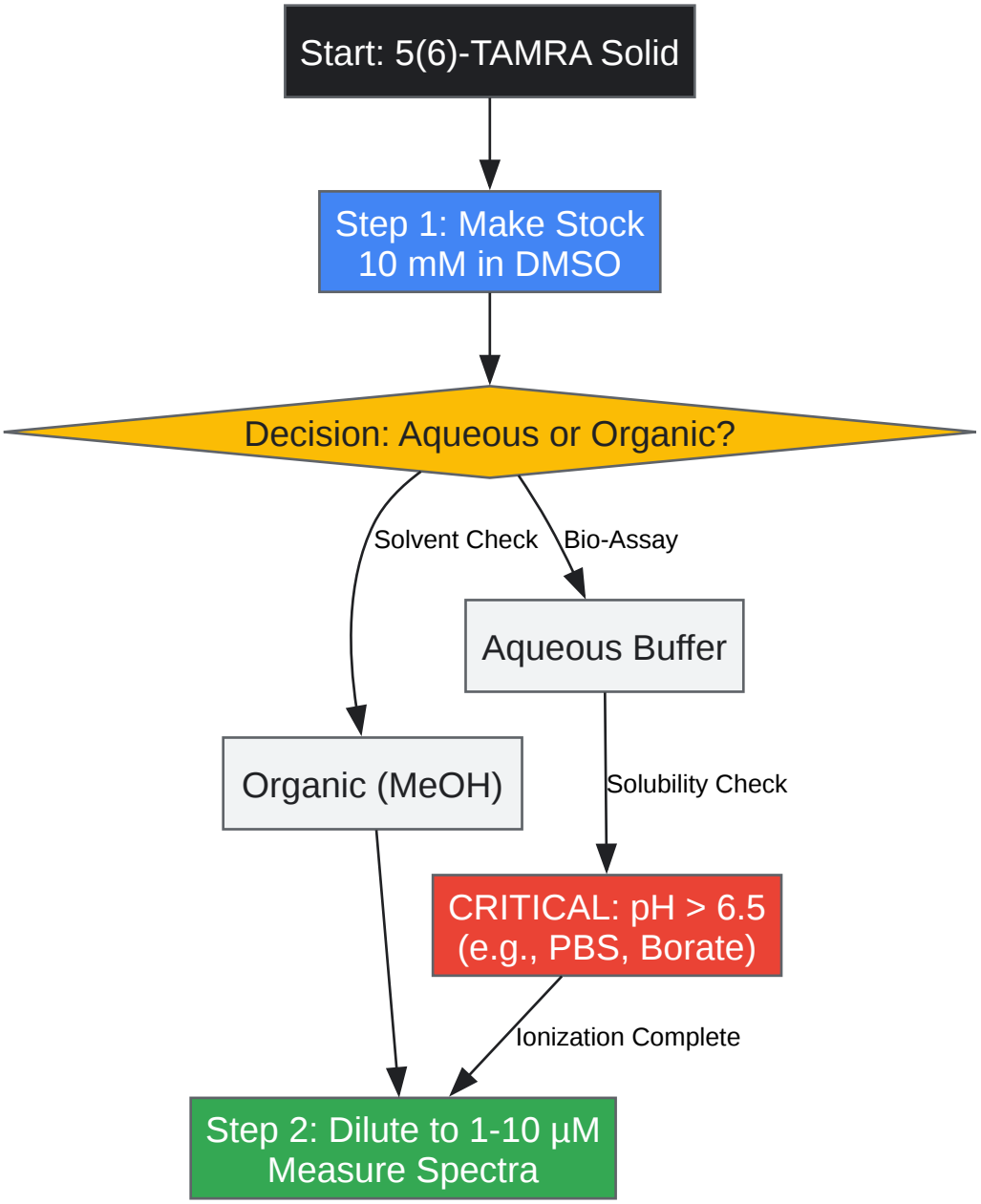
    (assuming 1 cm pathlength and

).

Aqueous Solubilization & Measurement Flow

This workflow ensures the inner salt is properly ionized for aqueous measurements.

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Figure 2: Solubilization logic. Note the critical pH requirement for aqueous dilution to prevent aggregation of the neutral zwitterion.

Applications in Drug Development

FRET Acceptor

5(6)-TAMRA is the classic acceptor for Fluorescein (FAM) or Alexa Fluor 488 in FRET (Förster Resonance Energy Transfer) assays.

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- Mechanism: FAM (Donor) emission overlaps with TAMRA (Acceptor) excitation.
- Förster Radius ( ): ~55 Å (FAM-TAMRA pair).
- Application: Protease assays (cleavage separates Donor/Acceptor FAM fluorescence recovery).

Bioconjugation Notes

The "Inner Salt" form contains a free carboxylic acid. To label proteins or peptides, it must be activated:

- In-situ Activation: Use EDC (1-ethyl-3-(3-dimethylaminopropyl)carbodiimide) and NHS (N-hydroxysuccinimide) to create the amine-reactive ester.
- Pre-activated Forms: Commercial "TAMRA-SE" is the succinimidyl ester of this exact inner salt.

Warning - Concentration Quenching: TAMRA is prone to self-quenching if two fluorophores are conjugated too closely (homodimerization). In antibody labeling, aim for a Dye-to-Protein (D/P) ratio of 2–4. Ratios > 6 often result in reduced quantum yield due to H-dimer formation.

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